

# Chmfl-PI3KD-317 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: Chmfl-Pl3KD-317

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#### **Technical Support Center: Chmfl-PI3KD-317**

This guide provides detailed information and troubleshooting advice for researchers using **Chmfl-PI3KD-317**, a potent and selective PI3K $\delta$  inhibitor.

### **Frequently Asked Questions (FAQs)**

Q1: What is the solubility of Chmfl-PI3KD-317 in common laboratory solvents?

A1: **Chmfl-PI3KD-317** exhibits high solubility in Dimethyl Sulfoxide (DMSO). Solubility can vary slightly between suppliers. For other solvents, it is recommended to perform small-scale solubility tests before preparing a bulk solution.

Data Presentation: Solubility of Chmfl-Pl3KD-317

#### Troubleshooting & Optimization

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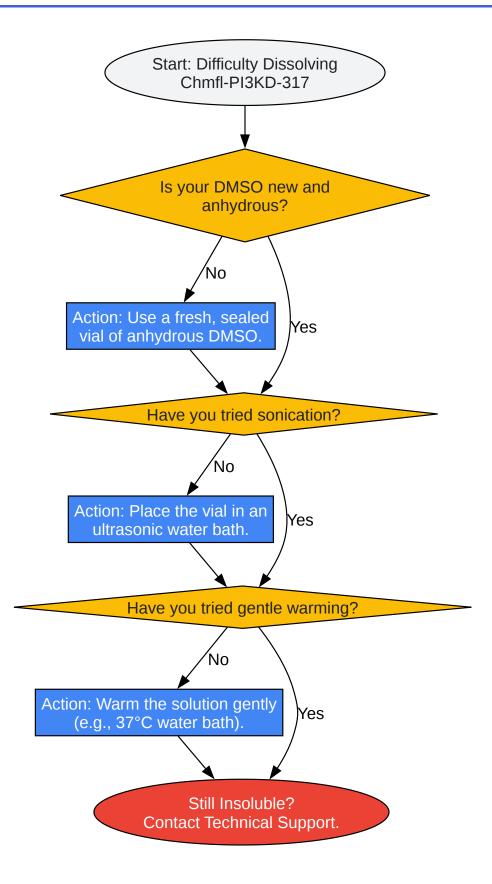
Solvent	Concentration	Molarity	Notes	Source
DMSO	250 mg/mL	506.04 mM	Ultrasonic assistance may be required. Use newly opened, non-hygroscopic DMSO for best results.[1][2]	MedChemExpres s
DMSO	150 mg/mL	~303.6 mM	-	AbMole BioScience[3]

Q2: I am having trouble dissolving Chmfl-Pl3KD-317 in DMSO. What should I do?

A2: If you are experiencing solubility issues, please follow these troubleshooting steps. The use of newly opened, anhydrous DMSO is critical, as hygroscopic (water-absorbent) DMSO can significantly impact solubility.[1] Gentle warming and sonication can also aid in dissolution.

Mandatory Visualization: Troubleshooting Dissolution Issues





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Caption: Troubleshooting workflow for **Chmfl-Pl3KD-317** dissolution.



Q3: How should I prepare Chmfl-PI3KD-317 for in vitro and in vivo experiments?

A3: Proper preparation is crucial for reliable experimental results. For in vitro studies, a concentrated stock solution in DMSO is standard. For in vivo studies, this stock is further diluted into a suitable vehicle formulation. Always prepare fresh working solutions for in vivo experiments on the day of use.[1]

## **Experimental Protocols**

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO (in vitro)

- Objective: To prepare a high-concentration stock solution for subsequent dilution in cell culture media.
- Materials:
  - Chmfl-Pl3KD-317 (MW: 494.03 g/mol )[2][3]
  - Anhydrous, sterile DMSO
  - Sterile microcentrifuge tubes
- Methodology:
  - Weigh out 4.94 mg of Chmfl-Pl3KD-317 powder and place it into a sterile microcentrifuge tube.
  - Add 1 mL of anhydrous DMSO to the tube.
  - Vortex thoroughly. If necessary, use an ultrasonic water bath to ensure complete dissolution.
  - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
  - Store stock solutions at -20°C for up to one month or at -80°C for up to six months.[1]

Protocol 2: Preparation of a Dosing Solution for Animal Studies (in vivo)



- Objective: To prepare a clear, injectable solution for oral administration in animal models.[1]
- Formulation Example (yields ≥ 2.08 mg/mL): 10% DMSO, 40% PEG300, 5% Tween-80, 45%
   Saline.[1]
- Methodology (to prepare 1 mL of dosing solution):
  - Prepare a 20.8 mg/mL stock solution of **Chmfl-PI3KD-317** in DMSO.
  - In a sterile tube, add 400 μL of PEG300.
  - $\circ$  Add 100 µL of the 20.8 mg/mL DMSO stock solution to the PEG300 and mix thoroughly.
  - Add 50 μL of Tween-80 and mix until the solution is homogeneous.
  - $\circ$  Add 450 µL of saline to bring the final volume to 1 mL. Mix thoroughly.
  - The resulting solution should be clear. If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.[1] This formulation has been used to inhibit tumor growth in mouse models.[1]

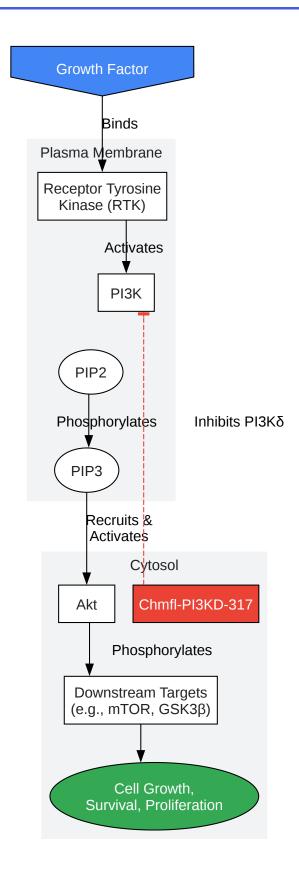
#### **Signaling Pathway Context**

Q4: Which signaling pathway does **Chmfl-Pl3KD-317** inhibit?

A4: **Chmfl-Pl3KD-317** is a selective inhibitor of the delta ( $\delta$ ) isoform of phosphoinositide 3-kinase (Pl3K).[4][5] The Pl3K/Akt signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and metabolism.[6][7] Pl3K $\delta$  is primarily expressed in hematopoietic (blood) cells and plays a key role in B-cell receptor signaling.[5][8] By inhibiting Pl3K $\delta$ , **Chmfl-Pl3KD-317** prevents the phosphorylation of PlP2 to PlP3, which in turn blocks the activation of Akt and its downstream targets.[6]

Mandatory Visualization: PI3K/Akt Signaling Pathway





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